

Commercial Availability and Technical Overview of Taltobulin Intermediate-12 for Research Applications

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Compound of Interest

Compound Name: Taltobulin intermediate-12

Cat. No.: B15135443

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of **Taltobulin intermediate-12**, a key component in the synthesis of the potent anti-cancer agent, Taltobulin. This document is intended for researchers, scientists, and professionals involved in drug development and medicinal chemistry.

Introduction to Taltobulin and its Intermediates

Taltobulin, also known as HTI-286, is a synthetic analog of the natural marine product hemiasterlin. It is a powerful microtubule inhibitor that disrupts tubulin polymerization, leading to mitotic arrest and apoptosis in cancer cells.^{[1][2]} Due to its potent cytotoxic activity, Taltobulin is a significant compound in the development of Antibody-Drug Conjugates (ADCs), where it can be used as a cytotoxic payload.^[1] The synthesis of Taltobulin is a multi-step process involving several key chemical intermediates. **Taltobulin intermediate-12** is one such precursor available for research purposes.

Commercial Availability of Taltobulin Intermediate-12

Taltobulin intermediate-12 is commercially available for research use. The following table summarizes the known supplier and product information.

Supplier	Product Name	Catalog Number	Availability
MedChemExpress (MCE)	Taltobulin intermediate-12	HY-46006	In Stock

Researchers interested in procuring this intermediate should contact the supplier directly for detailed specifications, pricing, and availability in their region. It is important to note that this product is intended for research use only.

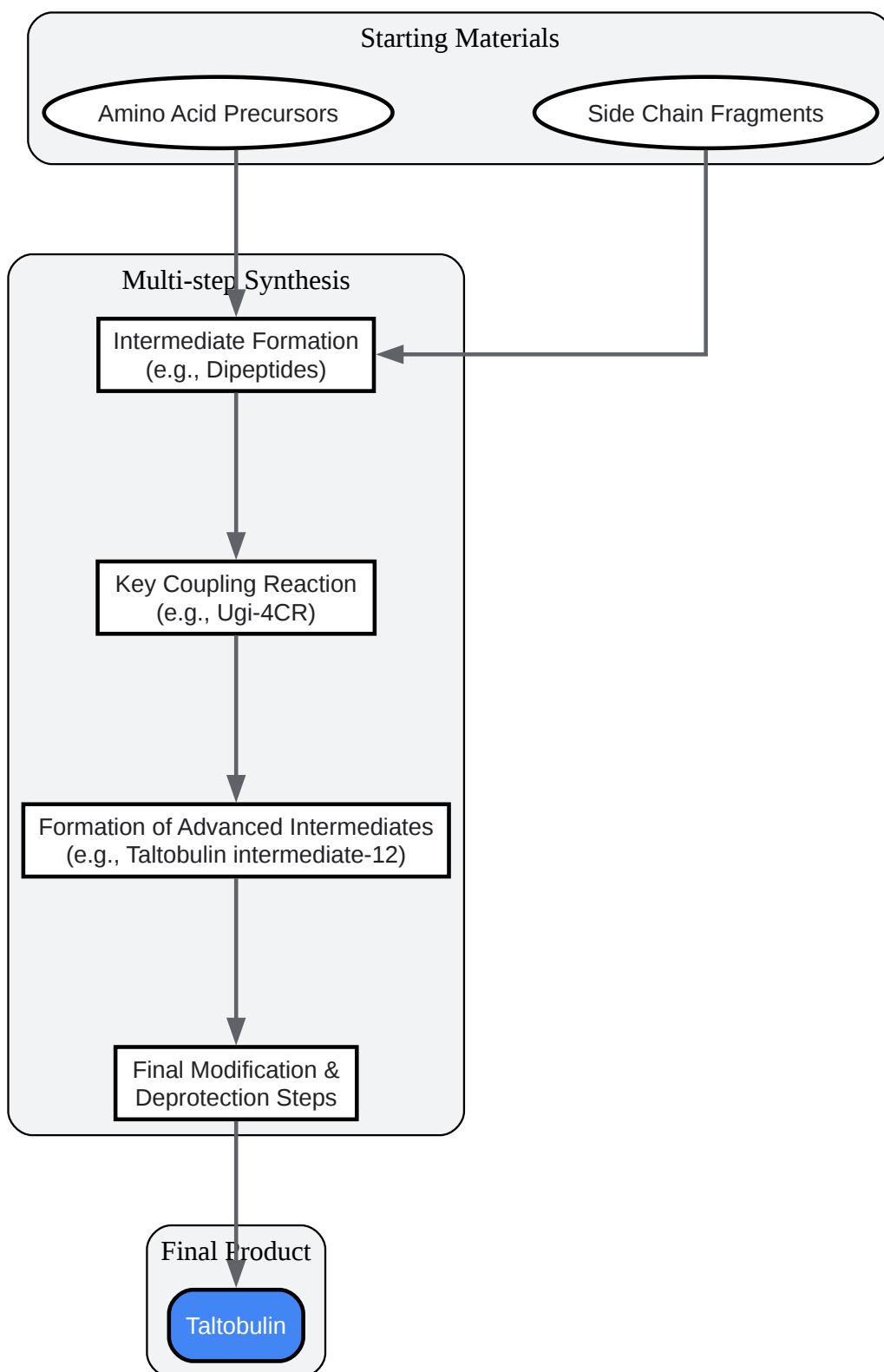
Physicochemical Data for Taltobulin Intermediate-12

A detailed public datasheet with the specific chemical structure, CAS number, molecular weight, and other physicochemical properties for **Taltobulin intermediate-12** is not readily available from the supplier's website or in published scientific literature. Researchers are advised to request a certificate of analysis (CoA) from the vendor upon purchase for definitive structural and purity information.

The Role of Intermediates in Taltobulin Synthesis

The total synthesis of Taltobulin is a complex process that has been approached through various synthetic routes. One notable strategy involves a convergent multi-component approach, such as the Ugi four-component reaction (Ugi-4CR), which allows for the efficient assembly of the core structure. While a detailed, step-by-step synthesis explicitly labeling "intermediate-12" is not publicly available, the generalized workflow highlights the importance of sequential precursor molecules.

The following diagram illustrates a generalized synthetic workflow for Taltobulin, emphasizing the progression through key intermediates.



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A generalized workflow for the synthesis of Taltobulin.

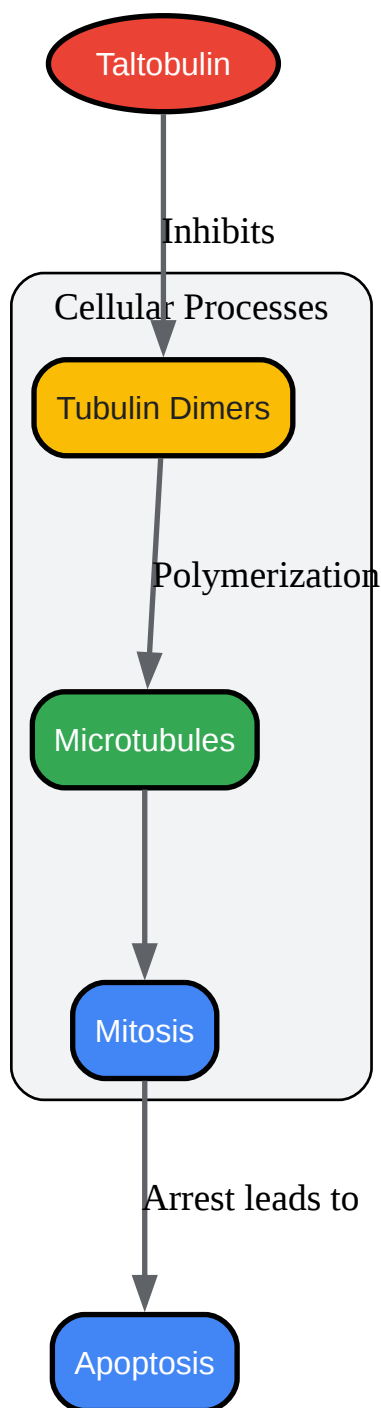
Experimental Protocols and Biological Context

Currently, there are no publicly available, detailed experimental protocols that specifically utilize **Taltobulin intermediate-12**. Researchers using this intermediate would likely be following proprietary synthetic routes or developing novel synthetic pathways towards Taltobulin or its analogs.

The end-product, Taltobulin, has been the subject of numerous studies. It has been shown to inhibit the growth of a wide range of tumor cell lines with an average IC50 in the low nanomolar range.^[2] For instance, in preclinical studies, Taltobulin has demonstrated significant inhibition of tumor growth in various xenograft models.^[2]

The mechanism of action of Taltobulin involves its binding to tubulin, which prevents the polymerization of microtubules. This disruption of the cellular cytoskeleton is critical during cell division, leading to an arrest of the cell cycle in the G2/M phase and subsequent apoptosis.

The following diagram illustrates the signaling pathway affected by Taltobulin.



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The mechanism of action of Taltobulin on microtubule dynamics.

Conclusion

Taltobulin intermediate-12 is a commercially available precursor for the synthesis of the potent anti-cancer agent Taltobulin. While detailed public information on the specific structure

and experimental protocols for this intermediate is limited, its availability provides a valuable resource for researchers in medicinal chemistry and oncology drug development. Investigators are encouraged to contact the supplier for detailed technical specifications. The broader context of Taltobulin's synthesis and its well-documented biological activity underscore the potential utility of its intermediates in advancing cancer research.

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References

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